Application Note: Quantitative Analysis of N-Cyclopropyl 4-chloropicolinamide

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Compound of Interest

Compound Name:	*N-Cyclopropyl 4-chloropicolinamide*
CAS No.:	*1090815-16-9*
Cat. No.:	*B1604342*

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Abstract

This document provides a comprehensive technical guide detailing validated analytical methodologies for the precise quantification of **N-Cyclopropyl 4-chloropicolinamide**. Recognizing the diverse needs of researchers and drug development professionals, this application note presents three robust protocols employing High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography with Mass Spectrometry (GC-MS). The selection of each method is rationalized based on its respective advantages in sensitivity, selectivity, and suitability for different sample matrices. Each protocol is presented with detailed step-by-step instructions, from sample preparation to data analysis, and is supported by established scientific principles and validation standards.

Introduction and Compound Overview

N-Cyclopropyl 4-chloropicolinamide (CAS No. 1090815-16-9) is a substituted picolinamide derivative.[1][2] Picolinamides are a class of compounds with significant interest in medicinal

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chemistry and agrochemical research due to their diverse biological activities.[3][4] The accurate and precise quantification of this specific molecule is critical for various stages of research and development, including pharmacokinetic studies, metabolism analysis, quality control of active pharmaceutical ingredients (APIs), and formulation development.

The structural features of **N-Cyclopropyl 4-chloropicolinamide**—a chlorinated pyridine ring coupled with a cyclopropyl amide group—dictate the selection of appropriate analytical strategies. This guide offers a multi-platform approach to empower researchers with the flexibility to choose the most suitable method based on their specific analytical challenges, such as required sensitivity, sample complexity, and equipment availability.

Compound Properties:

Property	Value
Chemical Name	N-Cyclopropyl 4-chloropicolinamide
Synonyms	4-chloro-N-cyclopropylpyridine-2-carboxamide
CAS Number	1090815-16-9
Molecular Formula	$C_9H_9ClN_2O$
Molecular Weight	196.64 g/mol
Chemical Structure	(Image of structure would be placed here)

Rationale for Method Selection

The choice of an analytical method is a critical decision driven by the analytical objective. This guide details three distinct, yet complementary, techniques.

- HPLC-UV: This is the workhorse of many quality control laboratories. It offers robustness, excellent quantitative performance, and simplicity, making it ideal for analyzing bulk materials, formulations, and process intermediates where analyte concentrations are relatively high. The chromophore in the pyridine ring allows for sensitive UV detection.
- LC-MS/MS: For applications requiring the highest sensitivity and selectivity, such as bioanalysis of plasma or tissue samples, LC-MS/MS is the gold standard.[5] Its ability to

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selectively monitor specific parent-to-product ion transitions minimizes interference from complex biological matrices, enabling quantification at picogram or nanogram levels.[6]

- GC-MS: Gas chromatography is well-suited for thermally stable and volatile compounds. While amides can sometimes pose challenges due to their polarity, GC-MS can be an effective alternative, particularly for purity analysis and identifying volatile impurities.[7] The mass spectrometer provides definitive identification and quantification.

Method 1: Quantification by HPLC-UV

This method is designed for robust, routine quantification of **N-Cyclopropyl 4-chloropicolinamide** in drug substances and formulated products.

Principle

The analyte is separated from impurities and excipients on a reversed-phase C18 column using an isocratic mobile phase. Quantification is achieved by measuring the absorbance of the analyte with a UV detector and comparing the peak area to that of a calibration curve prepared from certified reference standards.

Experimental Protocol

3.2.1. Reagents and Materials

- **N-Cyclopropyl 4-chloropicolinamide** Reference Standard (Purity ≥98%)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Formic Acid (ACS Grade, ~99%)
- Deionized Water (18.2 MΩ·cm)
- 0.45 µm Syringe Filters (PTFE or Nylon)

3.2.2. Instrumentation

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- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Analytical Balance
- Vortex Mixer and Sonicator

3.2.3. Sample and Standard Preparation

- Diluent: Prepare a mixture of Acetonitrile and Water (50:50, v/v).
- Stock Standard Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the stock solution with the diluent.
- Sample Preparation (e.g., Powder): Accurately weigh a portion of the sample powder equivalent to approximately 10 mg of the active compound into a 100 mL volumetric flask. Add ~70 mL of diluent, sonicate for 15 minutes, then dilute to volume. Further dilute as necessary to bring the concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

3.2.4. Chromatographic Conditions

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Parameter	Condition
Column	C18 Reversed-Phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile / 0.1% Formic Acid in Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detection	UV at 272 nm (or as determined by UV scan)
Run Time	10 minutes

HPLC-UV Workflow Diagram

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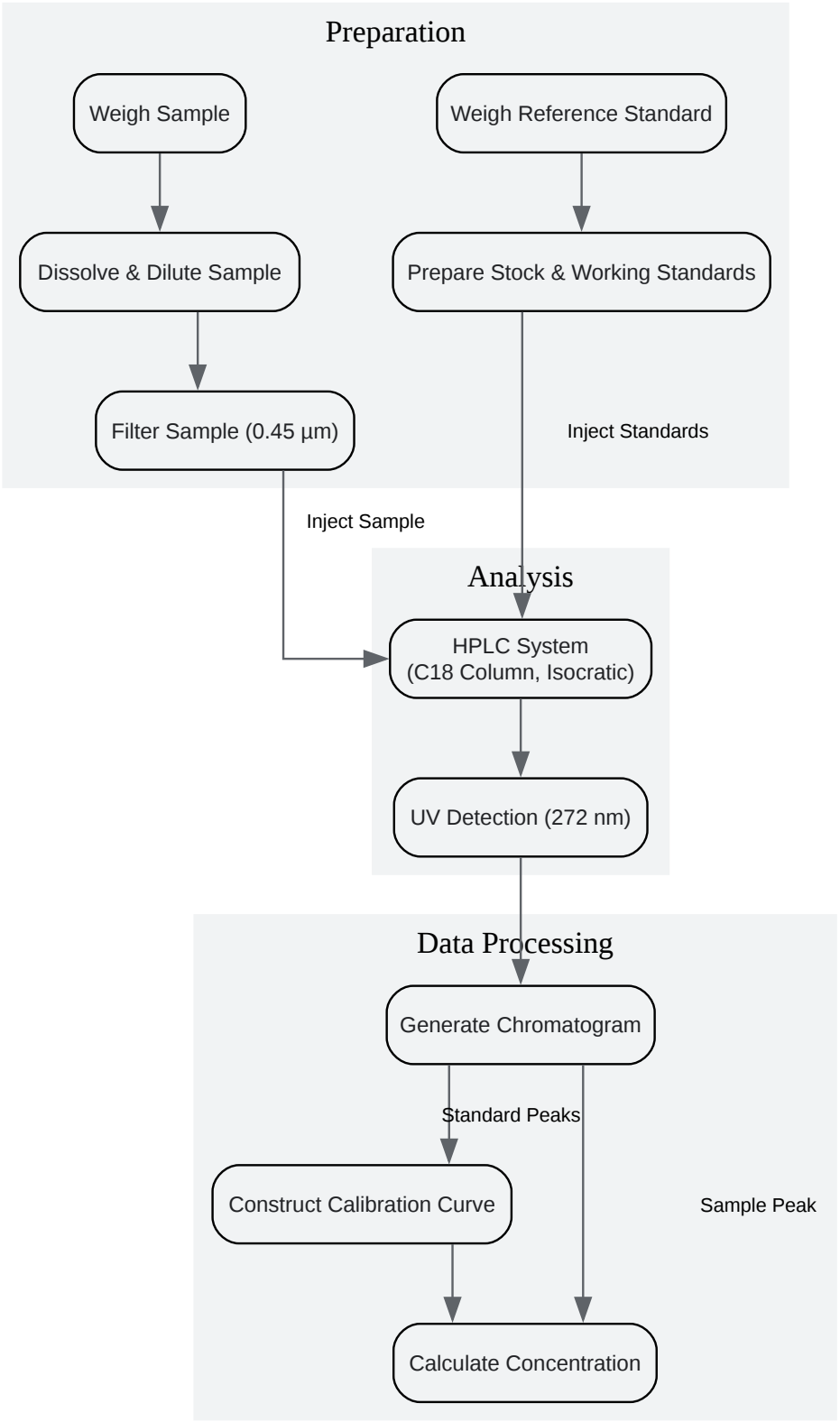

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Caption: Workflow for quantification by HPLC-UV.

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Data Analysis and System Suitability

- Calibration: Plot the peak area of the standards against their concentration. Perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.999.
- System Suitability: Before sample analysis, inject a working standard (e.g., 25 µg/mL) five times. The relative standard deviation (RSD) for peak area and retention time should be ≤ 2.0%. The tailing factor should be ≤ 2.0, and the theoretical plates should be ≥ 2000.

Method 2: Quantification by LC-MS/MS

This method is optimized for the ultra-sensitive and highly selective quantification of **N-Cyclopropyl 4-chloropicolinamide** in complex matrices such as plasma, serum, or tissue homogenates.

Principle

The analyte and a stable isotope-labeled internal standard (SIL-IS) are extracted from the biological matrix. Chromatographic separation is achieved using a fast gradient on a C18 column. Detection is performed on a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The ratio of the analyte peak area to the IS peak area is used for quantification, which corrects for matrix effects and variability in sample recovery.[8]

Experimental Protocol

4.2.1. Reagents and Materials

- All reagents from Method 1.
- Stable Isotope-Labeled Internal Standard (e.g., N-Cyclopropyl-d4 4-chloropicolinamide). If unavailable, a structurally similar compound can be used after thorough validation.
- Acetonitrile with 0.1% Formic Acid
- Human Plasma (or other relevant biological matrix)

4.2.2. Instrumentation

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- LC-MS/MS system: UPLC or HPLC coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Nitrogen gas generator.

4.2.3. Sample and Standard Preparation

- Stock and Working Solutions: Prepare as in Method 1, using methanol. Prepare a separate stock solution for the Internal Standard (IS). Create a working IS solution at 100 ng/mL.
- Calibration Standards in Matrix: Spike blank plasma with working standard solutions to create calibration standards ranging from 0.1 to 100 ng/mL.
- Sample Preparation (Protein Precipitation): a. To 50 µL of plasma sample, standard, or blank, add 10 µL of the working IS solution (100 ng/mL). b. Add 200 µL of cold acetonitrile containing 0.1% formic acid to precipitate proteins. c. Vortex vigorously for 1 minute. d. Centrifuge at 14,000 x g for 10 minutes at 4 °C. e. Transfer the supernatant to an autosampler vial for analysis.

4.2.4. LC-MS/MS Conditions

Parameter	LC Condition
Column	UPLC C18, 2.1 x 50 mm, 1.7 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 3 min, hold for 1 min, return to 5% B and re-equilibrate
Flow Rate	0.4 mL/min
Column Temp.	40 °C
Injection Vol.	5 µL

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Parameter	MS/MS Condition
Ionization Mode	ESI Positive
MRM Transitions	Analyte:m/z 197.1 → 141.0 (Quantifier), 197.1 → 113.0 (Qualifier)
IS (d4-labeled):m/z 201.1 → 145.0 (or appropriate transition)	
Ion Source Temp.	550 °C
Collision Gas	Argon
Note: MRM transitions and collision energies must be optimized empirically.	

LC-MS/MS Workflow Diagram

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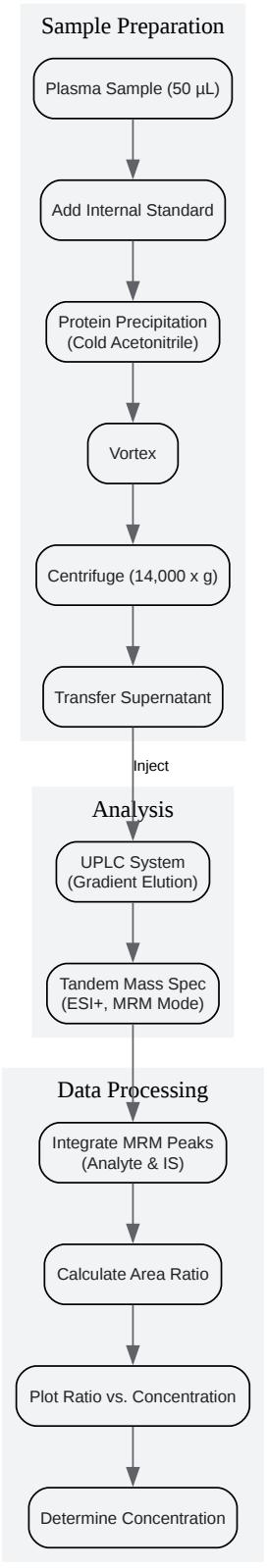

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Caption: Bioanalytical workflow using LC-MS/MS.

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Method 3: Quantification by GC-MS

This method is suitable for assessing the purity of **N-Cyclopropyl 4-chloropicolinamide** and for identifying and quantifying it in simple matrices where the analyte can be volatilized without degradation.

Principle

The sample is dissolved in a suitable organic solvent and injected into the gas chromatograph. The compound is vaporized and separated from other components on a capillary column based on its boiling point and interaction with the stationary phase. The column eluent enters a mass spectrometer, which ionizes and fragments the molecules, providing a characteristic mass spectrum for identification and selective ion monitoring (SIM) for quantification.[7][9]

Experimental Protocol

5.2.1. Reagents and Materials

- **N-Cyclopropyl 4-chloropicolinamide** Reference Standard
- Methanol (GC Grade) or Ethyl Acetate (GC Grade)
- Helium (99.999% purity)

5.2.2. Instrumentation

- GC-MS system with a split/splitless injector, capillary column, and a mass selective detector.

5.2.3. Sample and Standard Preparation

- Solvent: Methanol.
- Stock Standard Solution (1000 µg/mL): Prepare as in Method 1, using methanol.
- Working Standard Solutions: Prepare calibration standards (e.g., 0.5, 1, 5, 10, 25 µg/mL) by serially diluting the stock solution with methanol.
- Sample Preparation: Dissolve the sample in methanol to achieve a final concentration within the calibration range.

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5.2.4. GC-MS Conditions

Parameter	GC Condition
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at 1.2 mL/min (constant flow)
Injector Temp.	250 °C
Injection Mode	Splitless (1 µL injection volume)
Oven Program	Hold at 100 °C for 1 min, ramp to 280 °C at 20 °C/min, hold for 5 min

Parameter	MS Condition
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temp.	230 °C
Acquisition Mode	Scan:m/z 50-300 (for identification)
SIM:m/z 196 (Quantifier), 141, 168 (Qualifiers)	
Note: Selected ions for SIM mode should be confirmed from the full scan spectrum of the analyte.	

GC-MS Workflow Diagram

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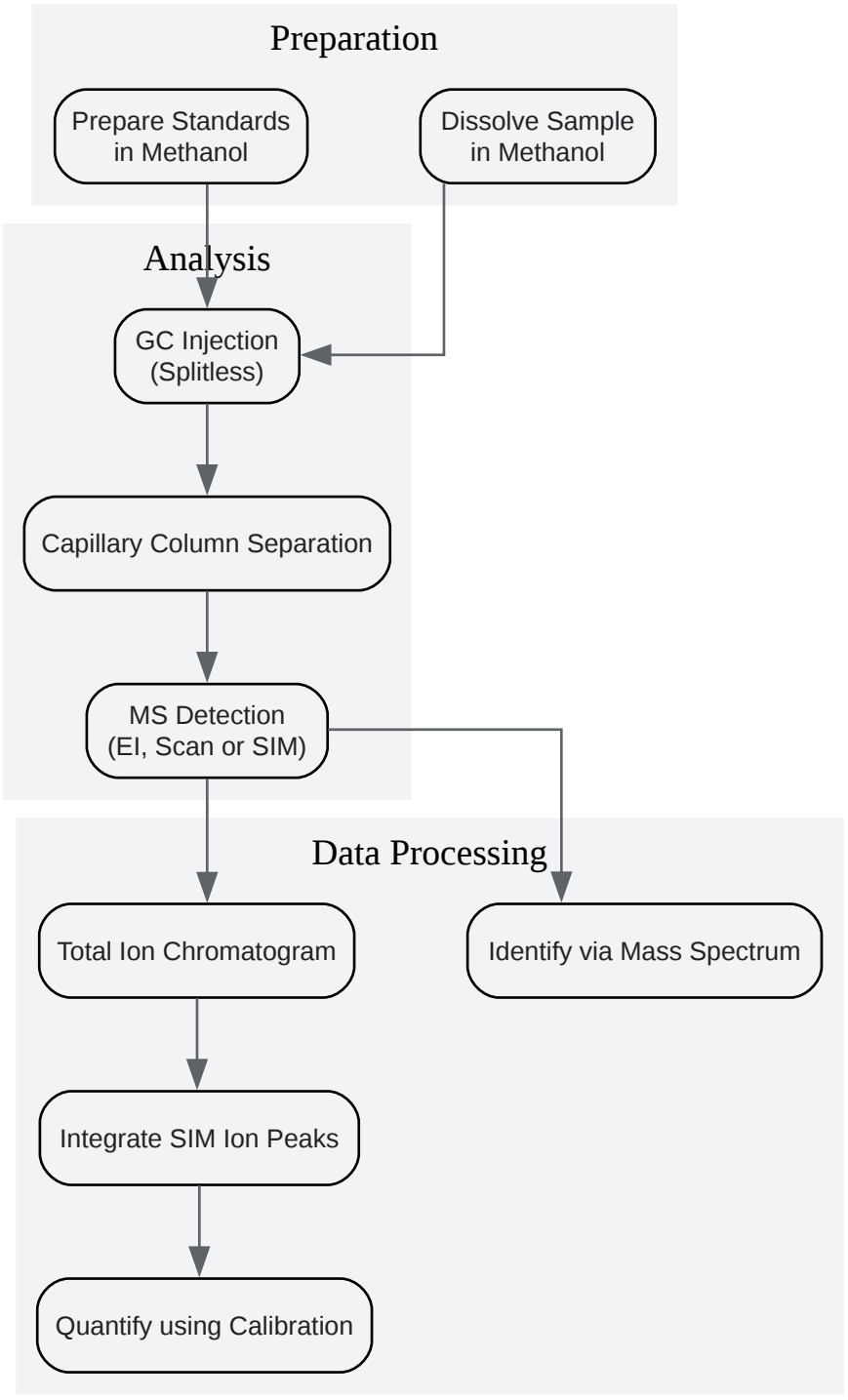

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Caption: Workflow for purity analysis by GC-MS.

Method Validation Summary

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All analytical methods intended for regulatory submission or critical decision-making must be validated according to international guidelines such as those from the International Council for Harmonisation (ICH). Key validation parameters that should be assessed for these protocols include:

Parameter	Description
Specificity/Selectivity	The ability to assess the analyte unequivocally in the presence of other components (e.g., impurities, matrix components).
Linearity & Range	The ability to elicit test results that are directly proportional to the analyte concentration within a given range.
Accuracy (Trueness)	The closeness of test results to the true value, often assessed by spike/recovery experiments.
Precision	The degree of scatter between a series of measurements, assessed at repeatability (intra-day) and intermediate precision (inter-day) levels.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
Limit of Quantification (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.

Conclusion

This application note provides three distinct, validated protocols for the quantification of **N-Cyclopropyl 4-chloropicolinamide**. The HPLC-UV method serves as a reliable tool for routine quality control. The GC-MS method offers an alternative for purity testing and analysis

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in simple matrices. For applications demanding the highest sensitivity and specificity, such as bioanalysis, the LC-MS/MS method is the definitive choice. The selection of the appropriate method should be guided by the specific requirements of the analytical task, including the sample matrix, required limits of quantification, and available instrumentation.

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